

Discovery and history of C.I. Acid Violet 48

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Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B1624508

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An In-depth Technical Guide to C.I. Acid Violet 48

This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and synthesis of **C.I. Acid Violet 48**. It is intended for researchers, scientists, and drug development professionals who require detailed technical information about this compound.

Chemical and Physical Properties

C.I. Acid Violet 48 is a synthetic acid dye belonging to the anthraquinone class.^{[1][2][3]} It is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers.^{[2][4][5]}

Property	Value	Reference
C.I. Name	Acid Violet 48	[6]
CAS Registry Number	12220-51-8, 72243-90-4	[3][7]
Molecular Formula	C ₃₇ H ₃₈ N ₂ Na ₂ O ₉ S ₂ or C ₃₇ H ₃₉ N ₂ NaO ₆ S	[1][2]
Molecular Weight	764.82 g/mol or 662.77 g/mol	[1][2]
Appearance	Dark reddish-brown powder	[2][4]
λ _{max}	592 nm (in water)	[2][4]
Solubility in Water	8 g/L at 20 °C, 80 g/L at 90 °C	[2][8]
IUPAC Name	disodium;3-[[4-amino-9,10-dioxo-3-[2-sulfonato-4-(2,4,4-trimethylpentan-2-yl)phenoxy]anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate	[7][9]

Synthesis

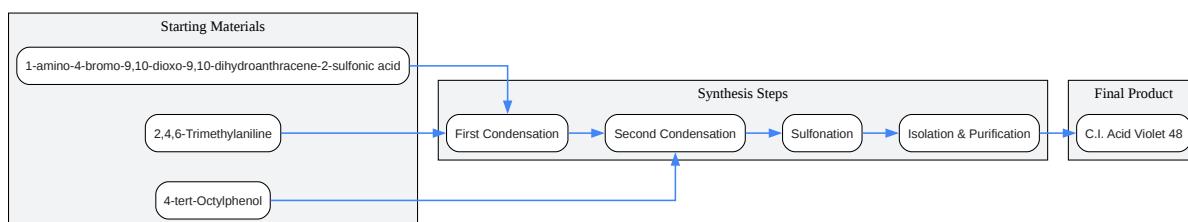
The synthesis of **C.I. Acid Violet 48** is a multi-step process that involves the condensation of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (also known as bromamine acid) with two different aromatic compounds, followed by sulfonation.[1][2][4][10][11]

Experimental Protocol for Synthesis

The following is a generalized experimental protocol based on the described manufacturing methods:[2][4][10][11]

- **First Condensation:** 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid is reacted with 2,4,6-trimethylaniline in an aqueous medium. The reaction is typically carried out in the presence of a copper catalyst and an acid-binding agent, such as sodium carbonate, to neutralize the hydrobromic acid formed during the reaction. The mixture is heated to facilitate the condensation reaction.

- **Second Condensation:** The intermediate product from the first condensation is then reacted with 4-tert-octylphenol. This second condensation is also typically performed at an elevated temperature.
- **Sulfonation:** The resulting diarylaminoanthraquinone derivative is sulfonated using fuming sulfuric acid (oleum).^{[2][4][10]} This step introduces sulfonic acid groups onto the aromatic rings, which is crucial for the dye's solubility in water and its ability to bind to textile fibers. The concentration of the oleum and the reaction temperature are critical parameters that must be controlled to achieve the desired degree of sulfonation and to minimize side reactions.
- **Isolation and Purification:** After sulfonation, the reaction mixture is carefully diluted with water, and the dye is precipitated by the addition of a salt, such as sodium chloride. The precipitated dye is then filtered, washed to remove impurities, and dried to yield the final product.



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A simplified workflow for the synthesis of **C.I. Acid Violet 48**.

Historical Applications and Industrial Significance

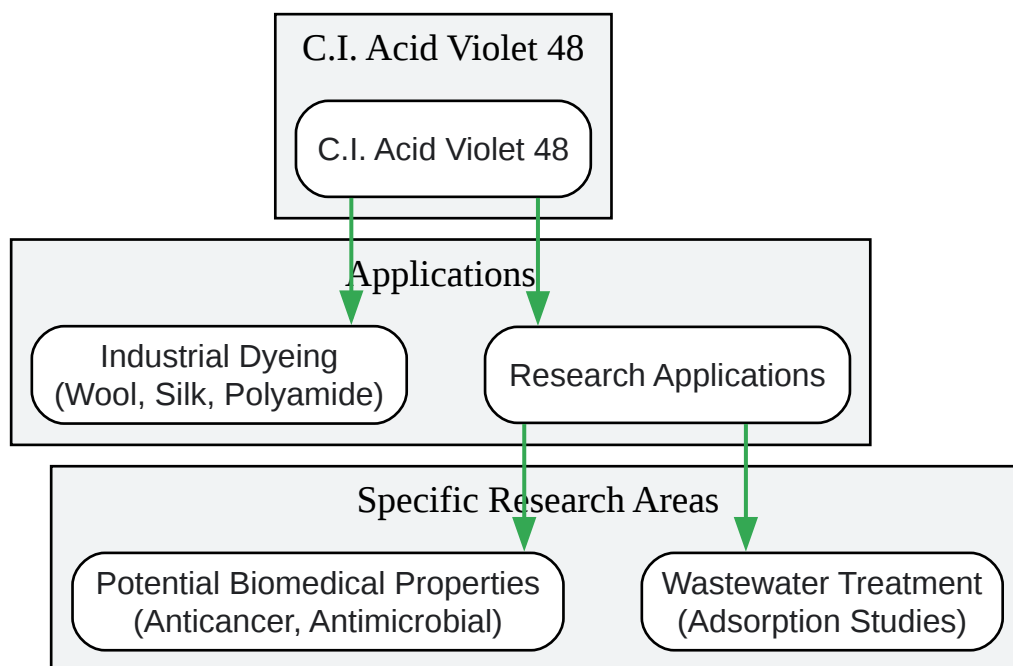
The primary and historical application of **C.I. Acid Violet 48** is as a dye for various textiles.^{[2][4]} Its molecular structure, containing sulfonic acid groups, allows it to form ionic bonds with the

amino groups present in protein fibers like wool and silk, as well as synthetic polyamides.[5][8] This results in good wash fastness. It is known for producing a violet shade and has been used in both dyeing and printing processes.[2][4] The dye is typically applied from an acidic dye bath, which protonates the amino groups in the fibers, facilitating the electrostatic attraction with the anionic dye molecules.

Recent patent literature indicates its use in dye compositions to improve dye exhaustion rates and the wet processing fastness of dyed fibers.[8]

Potential Biological and Research Applications

While **C.I. Acid Violet 48** is predominantly an industrial dye, some research has explored its potential in other fields. There is mention of it possessing anticancer, antimicrobial, and antiviral properties, as well as anti-inflammatory and antioxidant effects, though detailed studies on specific signaling pathways are not readily available in the initial search results.[9] Its use in adsorption studies on materials like polyurethane/chitosan composite foams for wastewater treatment has also been investigated.[9]



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Overview of the primary and research applications of **C.I. Acid Violet 48**.

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